

# N-(2-bromophenyl)-3-phenylprop-2-enamide potential research applications

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## Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-phenylprop-2-enamide

CAS No.: 71910-51-5

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## Technical Guide: N-(2-Bromophenyl)-3-phenylprop-2-enamide

### Synthetic Utility & Pharmacological Potential[1][2]

#### Executive Summary

**N-(2-bromophenyl)-3-phenylprop-2-enamide** (also known as N-(2-bromophenyl)cinnamamide) represents a "privileged scaffold" in medicinal chemistry. It serves a dual function:

- **Synthetic Linchpin:** It is the critical precursor for the palladium-catalyzed synthesis of quinolin-2(1H)-ones, a heterocyclic core found in FDA-approved therapeutics (e.g., Carteolol, Brexpiprazole).
- **Bioactive Pharmacophore:** As a Michael acceptor with a lipophilic halogen handle, it exhibits intrinsic anticancer (EGFR inhibition) and anticonvulsant properties.

This guide details the chemical architecture, the mechanistic pathways for its cyclization, and its direct biological applications.

## Part 1: Chemical Architecture & Synthesis[3][4][5]

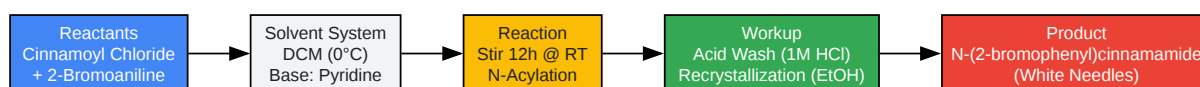
The molecule consists of a cinnamoyl backbone coupled to a 2-bromoaniline. Its reactivity is defined by two electrophilic sites:

- The -Unsaturated Amide: A Michael acceptor capable of covalent bond formation with cysteine thiols.
- The Aryl Bromide: A site for oxidative addition by transition metals (Pd, Cu), enabling cross-coupling or cyclization.

### Synthesis Protocol (Schotten-Baumann Conditions)

While coupling agents (EDC/HOBt) can be used, the acid chloride method remains the standard for scale and purity.

Reagents: Cinnamoyl chloride, 2-bromoaniline, Pyridine (or Triethylamine), Dichloromethane (DCM).



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Figure 1: Step-wise synthesis workflow for high-purity isolation.

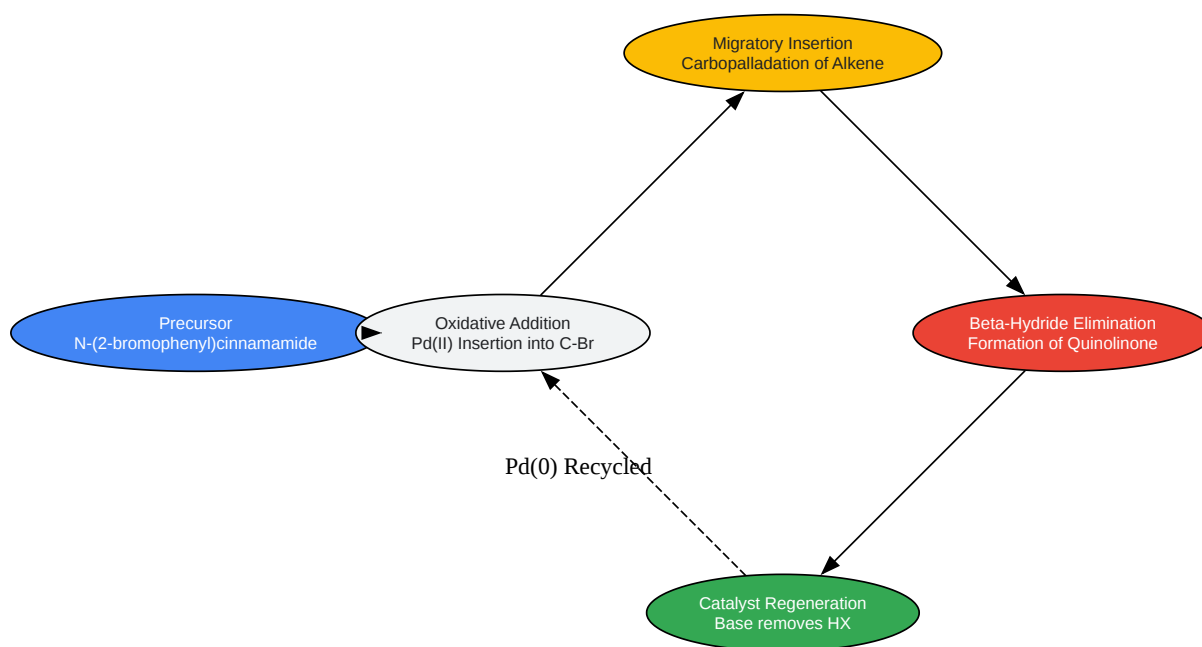
## Part 2: The "Killer App" – Intramolecular Heck Cyclization

The most significant application of N-(2-bromophenyl)cinnamamide is its conversion into quinolin-2(1H)-ones via the intramolecular Mizoroki-Heck reaction. This transformation builds the heterocyclic core essential for many antipsychotic and antiglaucoma drugs.

## Mechanistic Pathway

The reaction requires a Palladium(0) catalyst.<sup>[1]</sup> Unlike intermolecular Heck reactions, this intramolecular variant is highly regioselective (forming the 6-membered ring) and entropically favored.

- Oxidative Addition: Pd(0) inserts into the C-Br bond.
- Migratory Insertion: The aryl-Pd species inserts into the alkene double bond.
- -Hydride Elimination: Elimination of Pd-H restores the double bond, yielding the quinolinone.
- Reductive Elimination: Base regenerates Pd(0) from Pd(II).



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Figure 2: Catalytic cycle for the formation of quinolin-2(1H)-ones.

## Part 3: Biological Applications[1][4][6][7][8]

Beyond its role as an intermediate, the intact molecule exhibits potent biological activity.

### 1. Covalent Inhibition (Anticancer)

The cinnamamide motif acts as a "warhead" for covalent drugs. The

-carbon of the double bond is electrophilic.

- Target: Cysteine residues in the ATP-binding pockets of kinases (e.g., EGFR T790M mutants).
- Mechanism: Michael addition forms an irreversible covalent bond, permanently disabling the enzyme.
- Role of Bromine: The 2-bromo substituent provides steric bulk that forces the molecule into a non-planar conformation (in solution), potentially improving selectivity for specific kinase pockets compared to unsubstituted analogs.

### 2. Anticonvulsant Activity

Cinnamamides are structural analogs of Cinromide, a known anticonvulsant.

- SAR Insight: The hydrophobic 2-bromophenyl group enhances blood-brain barrier (BBB) penetration (LogP ~4.0).
- Activity: Modulates voltage-gated sodium channels, stabilizing neuronal membranes.

## Comparative Data Profile

| Property         | Value            | Significance                                                     |
|------------------|------------------|------------------------------------------------------------------|
| Molecular Weight | 302.17 g/mol     | Fragment-like, suitable for optimization                         |
| LogP             | ~3.8 - 4.2       | High lipophilicity; good membrane permeability                   |
| H-Bond Donors    | 1 (Amide NH)     | Critical for binding pocket interaction                          |
| Reactivity       | Michael Acceptor | Potential for covalent modification (PAINS alert if unoptimized) |

## Part 4: Experimental Protocols

### Protocol A: Synthesis of N-(2-bromophenyl)cinnamamide

This protocol minimizes side reactions and ensures E-isomer retention.

- Preparation: Dissolve 2-bromoaniline (10 mmol, 1.72 g) in anhydrous DCM (20 mL) containing Pyridine (12 mmol, 1.0 mL). Cool to 0°C.
- Addition: Dropwise add Cinnamoyl Chloride (10 mmol, 1.66 g) dissolved in DCM (10 mL) over 15 minutes.
- Reaction: Allow to warm to room temperature and stir for 12 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Workup: Wash organic layer with 1M HCl (2 x 20 mL) to remove pyridine, followed by sat. NaHCO<sub>3</sub> and Brine.<sup>[2]</sup>
- Purification: Dry over MgSO<sub>4</sub>, concentrate, and recrystallize from Ethanol.
- Validation: <sup>1</sup>H NMR should show a doublet at 7.8 (J=15.6 Hz) indicating trans geometry.

### Protocol B: Intramolecular Heck Cyclization (Jeffery Conditions)

Synthesis of 4-phenylquinolin-2(1H)-one.

- Setup: In a pressure tube, combine N-(2-bromophenyl)cinnamamide (1.0 mmol), Pd(OAc)<sub>2</sub> (5 mol%), PPh<sub>3</sub> (10 mol%), and Tetrabutylammonium bromide (TBAB, 1.0 mmol).
- Solvent: Add anhydrous DMF (5 mL) and Potassium Acetate (KOAc, 2.0 mmol).
- Cyclization: Heat to 100-120°C for 12-24 hours under Argon.
- Observation: The reaction is complete when the starting material spot disappears on TLC and a highly fluorescent blue spot (characteristic of quinolinones) appears.

## References

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## Sources

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